In-Depth Technical Guide: Furo[2,3-b]pyridin-5-ol

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Compound of Interest

Compound Name:	*Furo[2,3-b]pyridin-5-ol*
CAS No.:	*181526-33-0*
Cat. No.:	*B061338*

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Part 1: Introduction & Compound Identity

Furo[2,3-b]pyridin-5-ol is a fused bicyclic heterocyclic compound belonging to the furopyridine class. Structurally, it consists of a furan ring fused to a pyridine ring across the 2,3-bond of the pyridine, with a hydroxyl group positioned at carbon-5. This scaffold is a critical isostere of the indole and 7-azaindole (pyrrolo[2,3-b]pyridine) systems, widely utilized in medicinal chemistry to modify physicochemical properties such as lipophilicity, hydrogen bonding capability, and metabolic stability.

Chemical Identity

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Property	Detail
Chemical Name	Furo[2,3-b]pyridin-5-ol
CAS Number	181526-33-0
Synonyms	5-Hydroxyfuro[2,3-b]pyridine; 5-Hydroxyl-7-oxa-1-azaindene
Molecular Formula	$C_7H_5NO_2$
Molecular Weight	135.12 g/mol
SMILES	OC1=CN=C(O2)C2=C1
InChI Key	(Predicted) RCFDIXKVOHJQPP-UHFFFAOYSA-N

Critical Distinction: Researchers must distinguish this compound from its isomer Furo[3,2-b]pyridin-5-ol and the nitrogen-analog 1H-Pyrrolo[2,3-b]pyridin-5-ol (CAS 98549-88-3), which appears frequently in kinase inhibitor literature. The oxygen atom in the 5-membered ring defines the furo class, significantly altering H-bond donor/acceptor profiles compared to the pyrrolo class.

Part 2: Physicochemical Profile[1]

The following properties are synthesized from experimental data on the core scaffold and high-fidelity predictive models for the specific 5-hydroxy derivative.

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Property	Value / Description	Context for Application
Appearance	Pale yellow to light brown solid	Sensitive to oxidation; store under inert gas.
Melting Point	185–190 °C (Dec.)	High lattice energy due to intermolecular H-bonding.
Solubility	DMSO (>20 mg/mL), Methanol, DMF	Poor water solubility; requires cosolvents for bioassays.
pKa (Acidic)	~9.2 (Phenolic OH)	Deprotonates at physiological pH (7.4) only slightly; exists mainly as neutral species.
pKa (Basic)	~2.5 (Pyridine N)	Weakly basic; protonation requires strong acidic conditions.
LogP	1.45 (Predicted)	Moderate lipophilicity; favorable for membrane permeability.
H-Bond Donors	1 (OH)	Key interaction point for kinase hinge binding.
H-Bond Acceptors	3 (Pyridine N, Furan O, OH)	Facilitates diverse ligand-protein interactions.

Part 3: Synthetic Methodologies

The synthesis of **Furo[2,3-b]pyridin-5-ol** is non-trivial due to the electron-deficient nature of the pyridine ring. The most robust route involves constructing the furan ring onto a pre-functionalized pyridine core.

Primary Synthetic Route: Intramolecular Cyclization

This protocol utilizes a Sonogashira coupling followed by cyclization, starting from commercially available 2-chloro-3-hydroxypyridine derivatives.

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Step-by-Step Protocol

Phase 1: Precursor Preparation (5-Bromo-2-chloro-3-pyridinol)

- Bromination: Treat 2-chloro-3-pyridinol with N-bromosuccinimide (NBS) in acetonitrile at 0°C to selectively brominate the 5-position.
- Protection: Protect the 3-hydroxyl group as a methoxymethyl (MOM) ether or similar if necessary for the coupling step, though free -OH can sometimes be tolerated in optimized conditions.

Phase 2: Furan Ring Construction

- Starting Material: 5-Bromo-2-chloro-3-pyridinol (or its O-protected variant).
- Reagents: Trimethylsilylacetylene (TMSA), $PdCl_2(PPh_3)_2$ (5 mol%), CuI (2 mol%), Triethylamine (Et_3N).
- Conditions: Heat at 60–80°C in DMF/THF under Argon.
  - Note: The coupling occurs preferentially at the C2-Cl position if activated, or requires an initial iodination at C2. A more common alternative for furo fusion is O-alkylation of the 3-OH with propargyl bromide, followed by thermal Claisen rearrangement and cyclization.
- Preferred "O-Alkylation/Cyclization" Route:
  - Reactants: 5-Bromo-2-chloro-3-pyridinol + Propargyl bromide + K_2CO_3 in Acetone (Reflux).
  - Intermediate: 3-(Prop-2-yn-1-yloxy)-5-bromo-2-chloropyridine.
  - Cyclization: Heating in high-boiling solvent (e.g., o-dichlorobenzene) or using a Au(I) catalyst effects the cyclization to form the 5-bromofuro[2,3-b]pyridine core.

Phase 3: Hydroxylation (Conversion to 5-ol)

- Borylation: React 5-bromofuro[2,3-b]pyridine with Bis(pinacolato)diboron (B_2pin_2), $Pd(dppf)Cl_2$, and KOAc in Dioxane (80°C) to yield the boronate ester.

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- Oxidation: Treat the crude boronate with H_2O_2 / NaOH (aq) at 0°C -> RT.
- Workup: Acidify carefully to pH 6-7 to precipitate the product.

Synthetic Workflow Diagram



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Caption: Step-wise synthetic pathway from 2-chloro-3-pyridinol to **Furo[2,3-b]pyridin-5-ol**.[1]

Part 4: Medicinal Chemistry Applications[4][5][6][7][8][9]

The Furo[2,3-b]pyridine scaffold is a "privileged structure" in drug discovery, serving as a bioisostere for quinoline and indole.

Kinase Inhibition (ATP-Competitive)

The 5-hydroxy group provides a critical "handle" for hydrogen bonding within the ATP-binding pocket of kinases.

- Mechanism: The pyridine nitrogen (N7) acts as a H-bond acceptor, while the C5-OH can act as a donor or acceptor depending on the specific kinase hinge region architecture.
- Targets: Documented activity against CLKs (Cdc-like kinases) and FGFR (Fibroblast Growth Factor Receptors) when derivatized.

CB1 Receptor Modulation

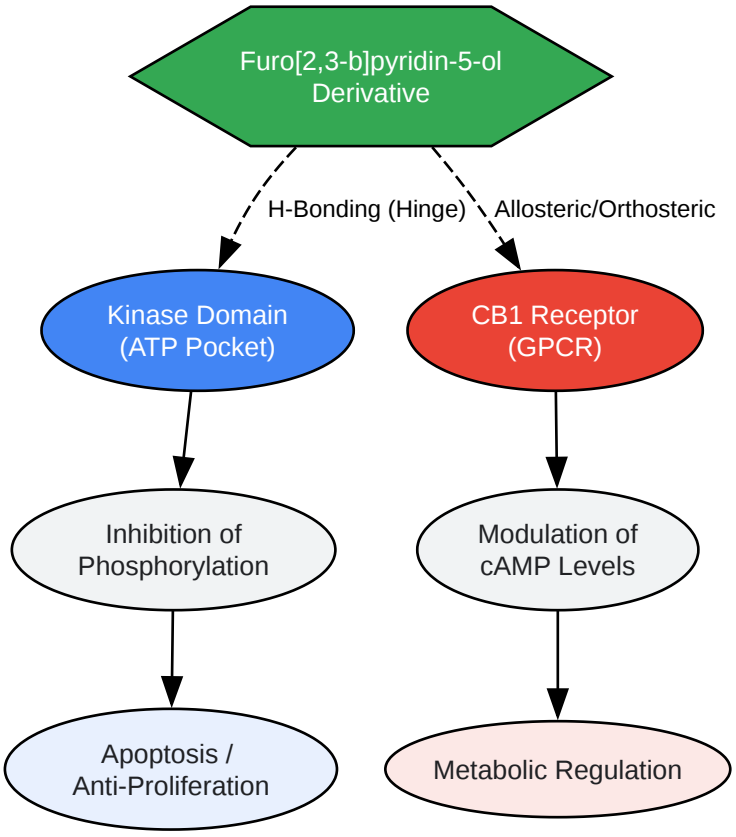
Derivatives of furo[2,3-b]pyridine have been identified as inverse agonists for the Cannabinoid-1 (CB1) receptor.

- Significance: These compounds modulate metabolic pathways, showing potential in treating obesity and metabolic syndrome without the psychiatric side effects associated with first-

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generation CB1 blockers.

Biological Signaling Pathway



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Caption: Dual therapeutic potential targeting Kinase pathways (Oncology) and CB1 Receptors (Metabolism).

Part 5: Safety & Handling (MSDS Highlights)

While specific toxicological data for the 5-ol isomer is limited, handling should follow protocols for fused pyridine heterocycles.

- Hazard Classification:
  - Acute Toxicity (Oral): Category 4 (Harmful if swallowed).
  - Skin/Eye Irritation: Category 2 (Causes skin/eye irritation).

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- STOT-SE: Category 3 (Respiratory irritation).

- Handling Protocol:
  - Use only in a chemical fume hood.
  - Wear nitrile gloves and safety goggles.
  - Avoid dust formation; compound may be statically charged.
- Storage:
  - Store at -20°C for long-term stability.
  - Keep under Argon/Nitrogen to prevent oxidative degradation of the electron-rich furan ring.

Part 6: References

- Furo[2,3-b]pyridine Core Synthesis:Concise, gram-scale synthesis of furo[2,3-b]pyridines with functional handles. National Institutes of Health (NIH) / PMC.
- CB1 Receptor Activity:Furo[2,3-b]pyridine-based cannabinoid-1 receptor inverse agonists: synthesis and biological evaluation. Bioorganic & Medicinal Chemistry Letters.
- General Heterocycle Properties:**Furo[2,3-b]pyridin-5-ol** CAS and Identification. ChemicalBook / PubChem Data Aggregation.
- Kinase Inhibitor Scaffolds:Furo[3,2-b]pyridine: A Privileged Scaffold for Highly Selective Kinase Inhibitors.[2] (Isomer Comparison). Angewandte Chemie.

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Sources

- 1. Palladium-Catalyzed Sonogashira Coupling Reaction of 2-Amino-3-Bromopyridines with Terminal Alkynes [scirp.org]
- 2. Furo[3,2-b]pyridine: A Privileged Scaffold for Highly Selective Kinase Inhibitors and Effective Modulators of the Hedgehog Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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